

# An In-depth Technical Guide to the Safe Handling of Neodecanoic Acid

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## Compound of Interest

Compound Name: Neononanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for neodecanoic acid, a branched-chain carboxylic acid used in various industrial applications. The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough understanding of its properties and associated hazards.

## Chemical and Physical Properties

Neodecanoic acid is a colorless to pale yellow liquid with a mild or slightly pungent odor.<sup>[1][2]</sup> It is a mixture of C10 carboxylic acid isomers.<sup>[3][4]</sup> Its physical and chemical properties are summarized in the table below for easy reference.

Property	Value	References
CAS Number	26896-20-8	[2][5]
Molecular Formula	C10H20O2	[2][5]
Molar Mass	172.27 g/mol	[3][4][5]
Appearance	Colorless to pale yellow liquid	[1][3]
Odor	Mild, slightly pungent, oil-like	[1][2][6]
Boiling Point	243 - 265 °C	[2][3][6]
Melting Point	-39 °C	[3][7]
Flash Point	>100 °C to 122 °C	[2][6][8]
Density	0.911 - 0.92 g/cm <sup>3</sup>	[3][6][9]
Vapor Pressure	0.0012 hPa (@ 50 °C)	[6]
Solubility in Water	0.025 g/100ml at 25 °C (very poor)	[3][7]
Solubility in Organic Solvents	Soluble in alcohols, ethers, ketones, and other organic solvents.	[1][2]
pKa	5.17	[3]
Auto-ignition Temperature	>300 °C	[6]
Lower Explosion Limit	1.4 %	[6]
Upper Explosion Limit	12.4 %	[6]

## Hazard Identification and Classification

Neodecanoic acid is classified as a hazardous substance. The GHS classification and corresponding hazard statements are provided in the table below.

Classification	Code	Description	References
Skin Irritation	H315	Causes skin irritation.	[5]
Serious Eye Irritation	H319	Causes serious eye irritation.	[5]
Aquatic Hazard (long-term)	H412	Harmful to aquatic life with long lasting effects.	[8][10]

Some sources also indicate that it may be harmful if swallowed or in contact with skin.[7][10] It is a combustible liquid that may burn but does not ignite readily.[6]

## Toxicological Data

The toxicological profile of neodecanoic acid indicates low acute toxicity. However, it is an irritant to the skin and eyes.

Endpoint	Species	Route	Value	References
LD50	Rat	Oral	2,066 mg/kg	[6]
LC50	Rat	Inhalation	>3 mg/l (6 h)	[6]

- Skin Corrosion/Irritation: Causes skin irritation.[5] Repeated or prolonged contact may cause dermatitis.[7][11]
- Serious Eye Damage/Irritation: Causes serious eye irritation.[5]
- Respiratory or Skin Sensitization: Not classified as a respiratory or skin sensitizer.[5]
- Germ Cell Mutagenicity: Not classified as a germ cell mutagen.[5]
- Carcinogenicity: Not classified as carcinogenic.[5]
- Reproductive Toxicity: Not classified as a reproductive toxicant.[5]

Experimental Protocols: Detailed experimental protocols for the cited toxicological studies are not available in the public domain through the conducted searches. The provided data is based on summaries found in safety data sheets.

## Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize exposure and ensure safety.

### 4.1. Handling

- Handle in a well-ventilated area.[\[8\]](#)[\[11\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)[\[11\]](#)
- Wear suitable personal protective equipment (PPE).[\[8\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in work areas.[\[5\]](#)
- Wash hands thoroughly after handling.[\[5\]](#)
- Above 94°C, use a closed system and ventilation.[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Prevent the formation of mists.[\[7\]](#)

### 4.2. Storage

- Store in a cool, well-ventilated place.[\[12\]](#)
- Keep containers tightly closed.[\[12\]](#)
- Store separately from strong oxidants and incompatible materials.[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Store in an area without drain or sewer access.[\[7\]](#)[\[8\]](#)[\[11\]](#)

### 4.3. Incompatible Materials

- Strong oxidizing agents.[\[6\]](#)[\[7\]](#)

- Caustic agents, amines, aldehydes, inorganic acids, alkanolamines, monomers, polymerizable esters, alkylene oxides, cyanohydrides, nitriles, and ammonia.[6]
- Reacts with bases in neutralization reactions, which can be exothermic.[8][9]
- May react with active metals to form gaseous hydrogen.[8][9]

## Personal Protective Equipment (PPE)

The following PPE is recommended when handling neodecanoic acid:

PPE Type	Specification	References
Eye/Face Protection	Safety glasses with side shields or chemical safety goggles.	[6]
Hand Protection	Compatible, chemical-resistant gloves.	[6]
Skin and Body Protection	Protective work clothing, long sleeves.	[6][13]
Respiratory Protection	Use a properly fitted, air-purifying or air-fed respirator if ventilation is inadequate or if vapors/mists are generated. A filter respirator for organic gases and vapors is recommended.	[6][7][8][11]

## First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Measures	References
Inhalation	Move the person to fresh air and keep at rest. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.	[5][6][11]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention.	[5][6][11]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.	[5][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention if you feel unwell.	[5][8][11]

## Fire Fighting and Accidental Release Measures

### 7.1. Fire Fighting

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray/fog.[6][8]
- Unsuitable Extinguishing Media: Do not use a high-volume water jet.[6]

- Hazards from Combustion: May produce irritating and/or toxic smoke and fumes, including carbon monoxide and carbon dioxide.[6] Containers may explode when heated.[6]
- Firefighter Protection: Wear positive pressure self-contained breathing apparatus (SCBA) and full protective clothing.[6]

## 7.2. Accidental Release

- Personal Precautions: Evacuate unnecessary personnel. Use personal protective equipment. Ensure adequate ventilation. Eliminate all ignition sources.[6]
- Environmental Precautions: Prevent entry into waterways, drains, or confined areas.[6][8]
- Containment and Cleanup: Stop the leak if it is safe to do so. Absorb the spill with sand, earth, or other non-combustible absorbent material.[6][8] Collect the absorbed material into suitable, closed containers for disposal.[6][8]

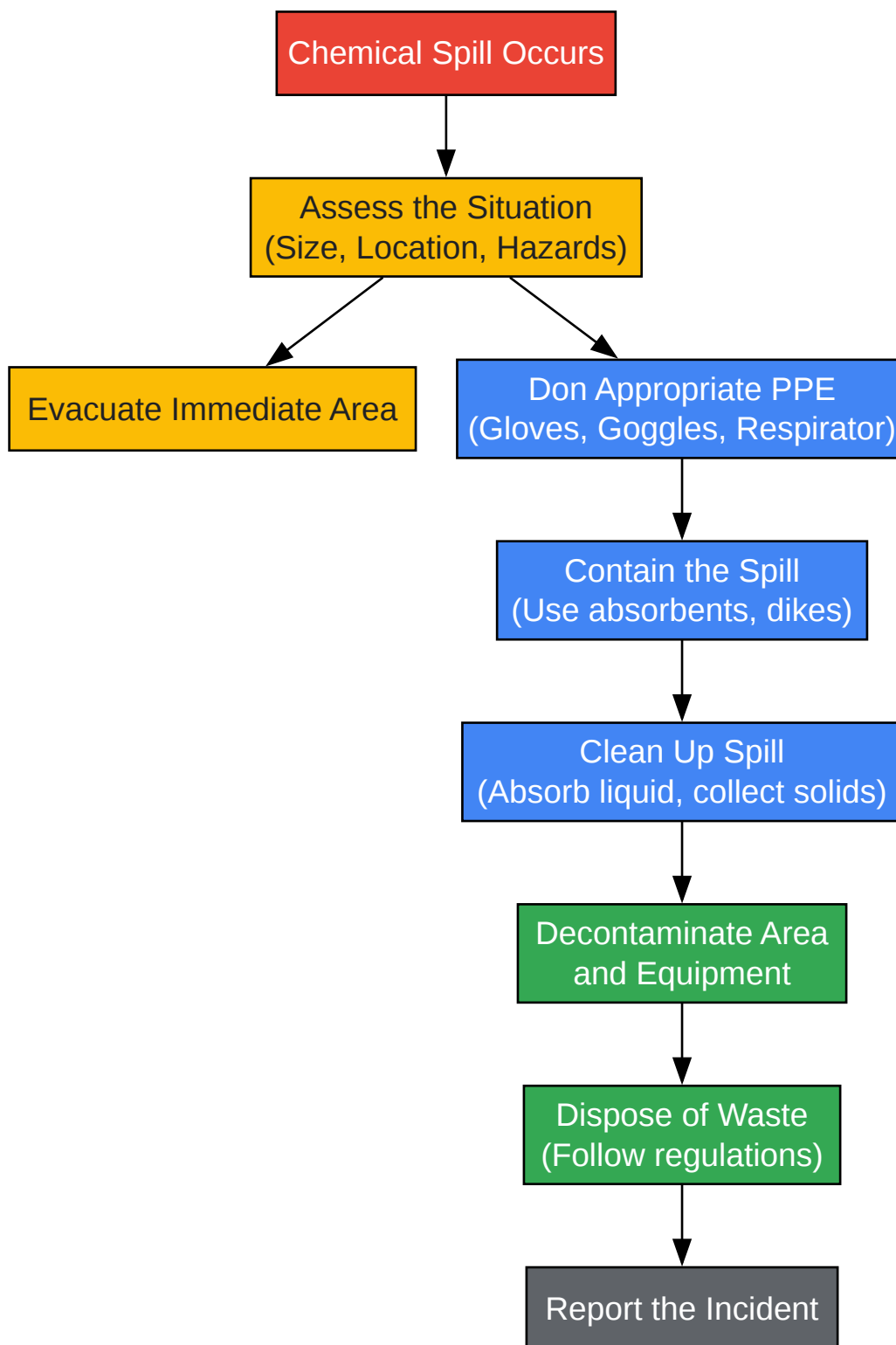
## Disposal Considerations

Dispose of neodecanoic acid and its containers in accordance with local, regional, and national regulations.[5][10] Do not flush into surface water or sanitary sewer systems.[6] Contaminated packaging should be handled in the same way as the substance itself.[5]

## Visualizations

The following diagrams illustrate key safety and handling workflows for neodecanoic acid.

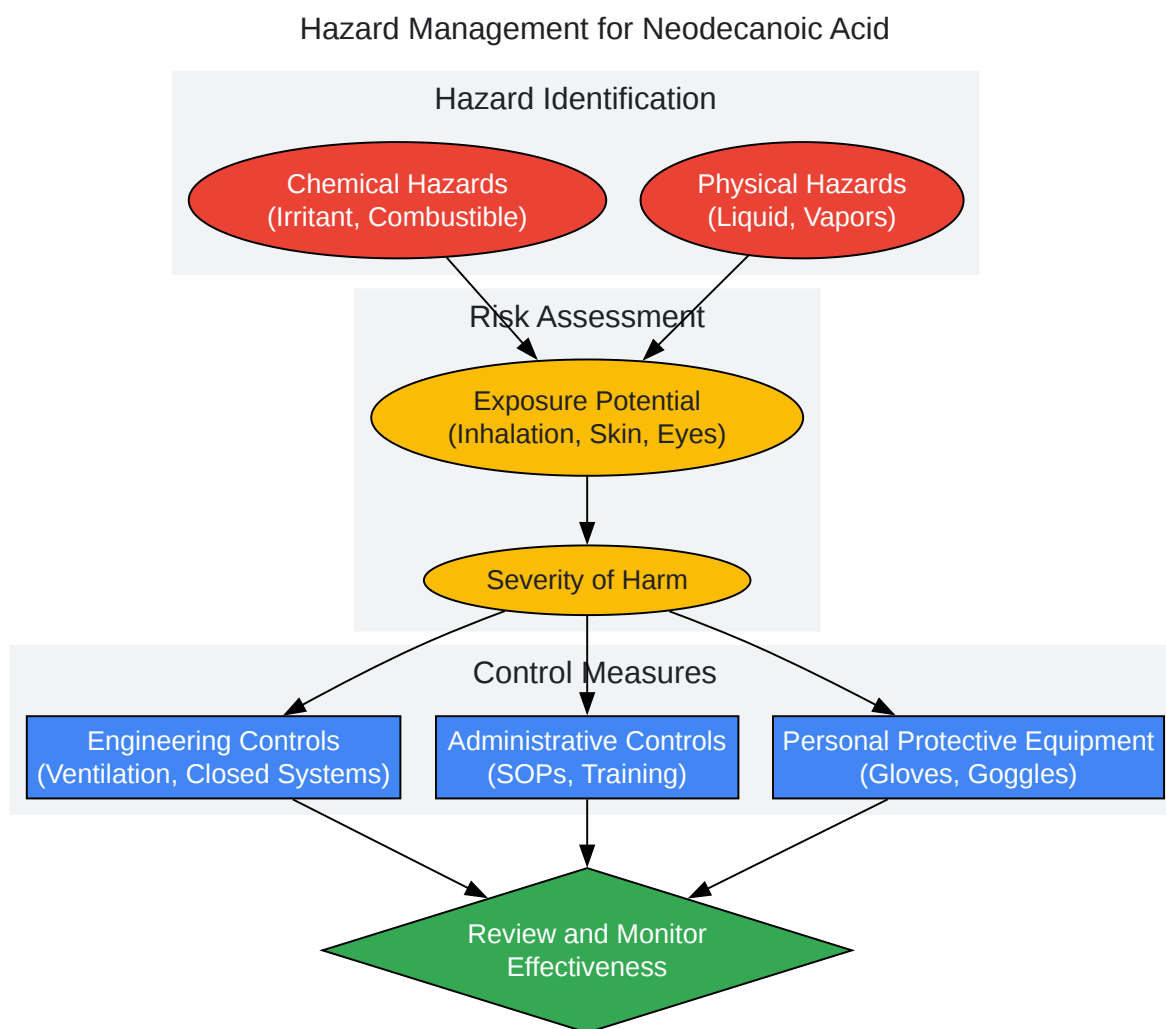
## Neodecanoic Acid Spill Response Workflow



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Caption: Workflow for responding to a neodecanoic acid spill.





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Caption: Logical flow of hazard identification and risk management.

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